

Personal protective equipment for handling Brepocitinib

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Brepocitinib

Cat. No.: B610002

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Essential Safety and Handling Guide for Brepocitinib

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Brepocitinib**. Adherence to these procedures is essential to ensure personal safety and proper disposal.

Brepocitinib is an orally available, selective inhibitor of non-receptor tyrosine-protein kinase TYK2 and tyrosine-protein kinase JAK1 (Janus kinase 1)[1][2]. As with any active pharmaceutical ingredient, proper handling and personal protective equipment (PPE) are paramount to minimize exposure and mitigate potential health risks.

Hazard Identification and Classification

Brepocitinib and its tosylate salt are classified with the following hazards:

| Hazard Statement | Description | GHS Classification | Source |
|------------------|---|--------------------------------|--------|
| H315 | Causes skin irritation | Skin Irritation | [3] |
| H319 | Causes serious eye irritation | Eye Irritation | [3] |
| H335 | May cause respiratory irritation | Specific Target Organ Toxicity | [3] |
| H361 | Suspected of damaging fertility or the unborn child | Reproductive Toxicity | [1][2] |

Signal Word: Warning[3]

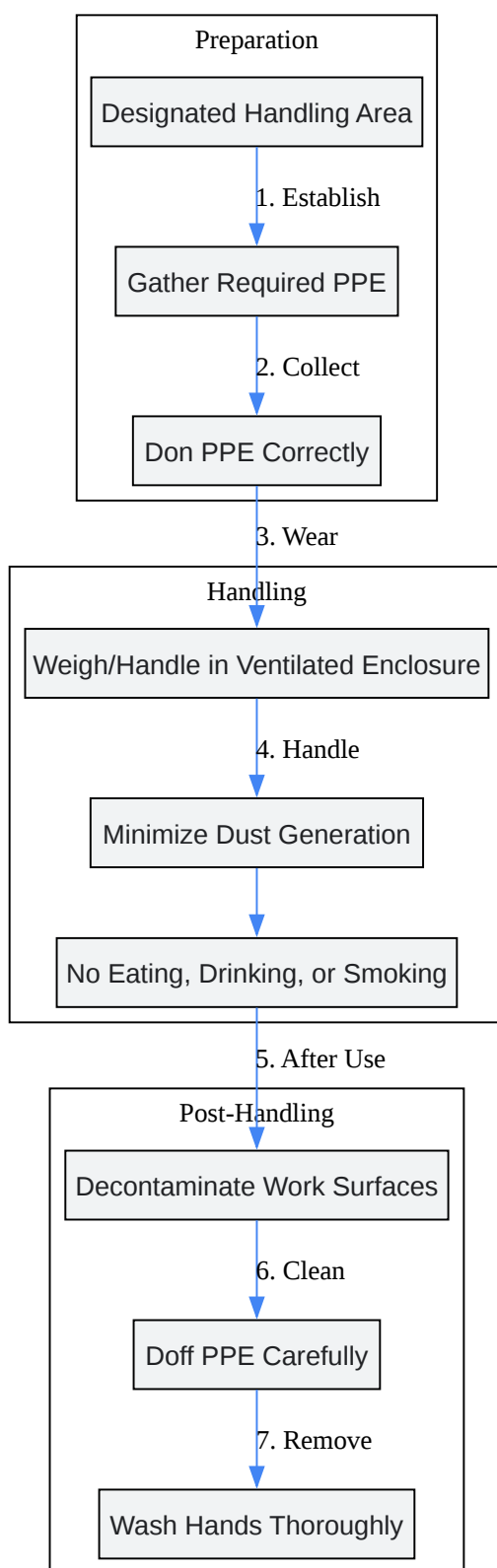
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Brepocitinib** to prevent skin contact, eye exposure, and inhalation.

| PPE Category | Item | Specification |
|------------------------|---|---|
| Hand Protection | Chemical resistant gloves | Nitrile or other appropriate material. Double gloving is recommended for hazardous drugs.[4] |
| Body Protection | Protective clothing | A lab coat or gown designed to resist chemical permeation.[3] [5] |
| Eye/Face Protection | Safety glasses with side shields or goggles | Must be worn to protect against splashes. A face shield may be necessary if there is a significant splash risk.[3] |
| Respiratory Protection | NIOSH/MSHA approved respirator | Required when handling the powder outside of a certified chemical fume hood or biological safety cabinet to avoid dust inhalation.[6] |

Operational and Handling Plan

A systematic approach is crucial for safely handling **Brepocitinib** in a laboratory setting.



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Figure 1. Step-by-step workflow for the safe handling of **Brepocitinib**.

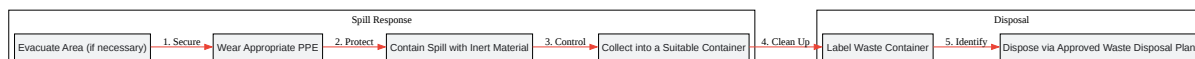
Emergency Procedures

In the event of accidental exposure, follow these first aid measures immediately.

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Call a poison center or doctor if you feel unwell.[3] |
| Skin Contact | Immediately wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[3] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a poison center or doctor if you feel unwell. |

Spill and Disposal Plan

Proper containment and disposal are critical to prevent environmental contamination and further exposure.



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Figure 2. Logical flow for spill response and disposal of **Brepocitinib** waste.

Spill Cleanup:

- Avoid breathing dust.[3]
- Wear appropriate personal protective equipment as outlined above.[3]
- For spills, prevent further leakage if safe to do so.[3]
- Vacuum, sweep up, or absorb the material with an inert substance and place it into a suitable, labeled disposal container.[3]

Disposal: Dispose of contents and the container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3] Do not allow the product to enter drains, waterways, or soil.[3]

Storage Conditions

Store **Brepocitinib** in a tightly-closed container in a cool, dry, and well-ventilated area, away from incompatible substances and sources of ignition.[3] It should be stored locked up.[3]

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